Essential Safety and Operational Guide for Handling UCK2 Inhibitor-2

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*UCK2 Inhibitor-2*
Cat. No.:	*B15578585*

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This document provides immediate safety, handling, and disposal guidance for **UCK2 Inhibitor-2**, a non-competitive inhibitor of uridine-cytidine kinase 2 (UCK2). The information is intended for researchers, scientists, and drug development professionals. Note that a specific Safety Data Sheet (SDS) for **UCK2 Inhibitor-2** was not located; therefore, these guidelines are based on standard laboratory practices for handling potentially hazardous research chemicals. A thorough risk assessment should be conducted before use.

Chemical and Physical Properties

Property	Value
Molecular Formula	C28H23N3O4S
Molecular Weight	497.57 g/mol
IC50	3.8 µM for UCK2
CAS Number	866842-71-9

Personal Protective Equipment (PPE)

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A comprehensive approach to personal protection is critical when handling **UCK2 Inhibitor-2**. The following table outlines the recommended PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant nitrile gloves are required. Consider double-gloving for enhanced protection.
Eye & Face Protection	Safety Glasses & Face Shield	Safety glasses with side shields are mandatory. A face shield should be worn when there is a risk of splashing.
Body Protection	Lab Coat/Protective Clothing	A fully buttoned lab coat or a chemical-resistant suit is necessary to protect the body and clothing from potential contamination.
Respiratory Protection	Respirator	In cases where dust may be generated or when working outside of a ventilated enclosure, a respirator with an appropriate particulate filter (e.g., P3) should be used.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is essential for the safe handling of **UCK2 Inhibitor-2**.

- Preparation and Engineering Controls:
  - All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
  - Ensure that an eyewash station and a safety shower are readily accessible.

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- Gather all necessary materials and equipment before beginning the procedure.

- Handling the Compound:
  - Wear the appropriate PPE as specified in the table above.
  - Avoid all direct contact with the skin, eyes, and clothing.
  - Eating, drinking, and smoking are strictly prohibited in the handling area.
  - After handling, wash hands thoroughly with soap and water.

Disposal Plan

All waste contaminated with **UCK2 Inhibitor-2** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Contaminated Sharps: Dispose of in a puncture-resistant sharps container that is specifically labeled for hazardous chemical waste.

Experimental Workflow and Signaling Pathway

To provide further context for the use of **UCK2 Inhibitor-2**, the following diagrams illustrate a typical experimental workflow and the relevant signaling pathway.

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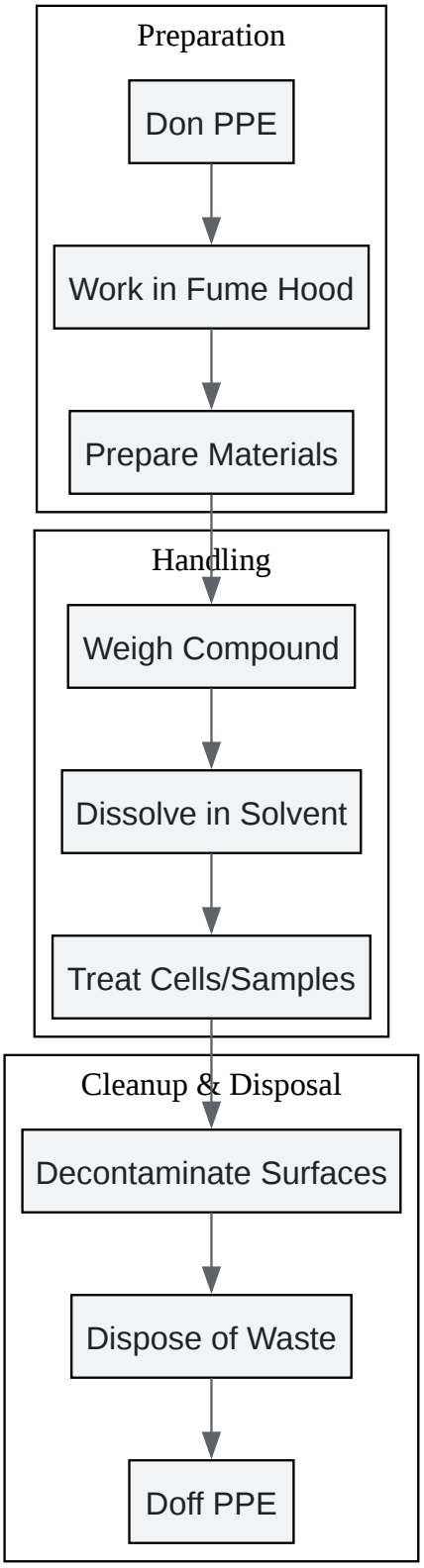

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Caption: Experimental workflow for handling **UCK2 Inhibitor-2**.

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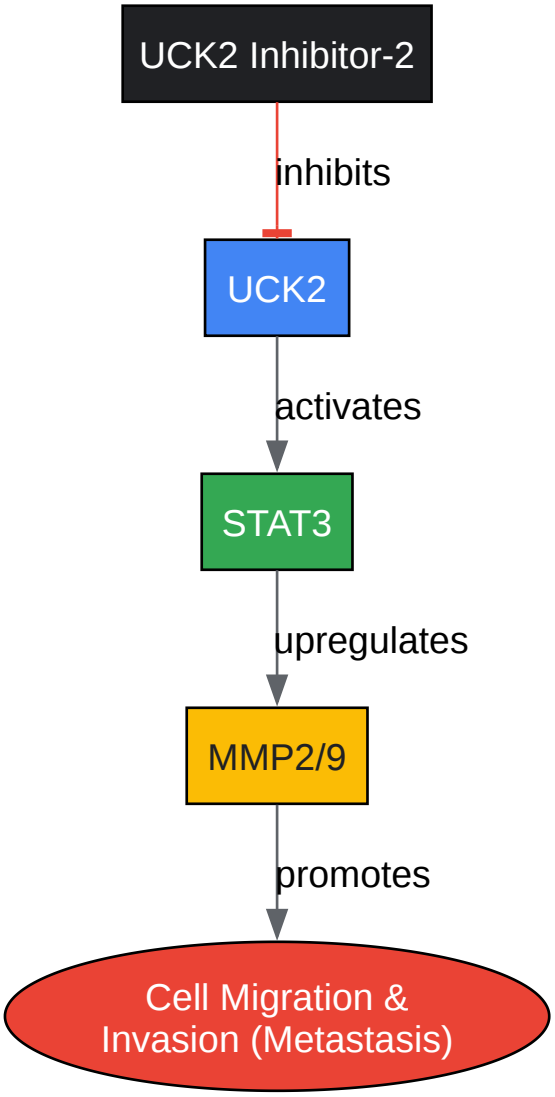

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Caption: UCK2-STAT3 signaling pathway and its inhibition.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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